

In vitro antioxidant potential of specific flavanones

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An In-depth Technical Guide to the In Vitro Antioxidant Potential of Specific **Flavanones**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Flavanones are a class of flavonoids characterized by a C6-C3-C6 carbon skeleton. Predominantly found in citrus fruits, they have garnered significant scientific interest for their potent antioxidant properties. These properties are largely attributed to their molecular structure, which enables them to act as powerful free radical scavengers, hydrogen donors, and metal chelators. Furthermore, emerging evidence suggests that flavanones exert their effects not just by direct antioxidant action, but also by modulating key cellular signaling pathways involved in the endogenous antioxidant defense system.

This technical guide provides a comprehensive overview of the in vitro antioxidant capacity of three specific, well-researched **flavanones**: Hesperidin, Naringenin, and Eriodictyol. It presents quantitative data from key antioxidant assays, detailed experimental protocols for these assays, and an exploration of the underlying molecular signaling pathways. The aim is to furnish researchers and drug development professionals with a thorough understanding of the antioxidant profiles of these **flavanones** and the methodologies used for their evaluation.

Quantitative Assessment of Antioxidant Capacity







The antioxidant activity of **flavanone**s is quantified using various established in vitro assays. These assays primarily measure two aspects of antioxidant action: the ability to directly scavenge free radicals and the capacity to reduce oxidant species. The most common assays include the 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical scavenging assay, the 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS) radical cation decolorization assay, the Ferric Reducing Antioxidant Power (FRAP) assay, and the

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